

A Comparative Analysis of Truliner® and Other Hard Denture Reline Materials

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Compound of Interest

Compound Name: *truliner*

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For Researchers, Scientists, and Drug Development Professionals: An In-Depth Guide to the Performance and Properties of Chairside Hard Reline Materials

The long-term success of removable prostheses often relies on periodic relining to ensure a proper fit and optimal function. For practitioners, the choice of a hard reline material is critical, with a variety of options available, each possessing a unique composition and distinct physical properties. This guide provides a comprehensive comparative study of **Truliner®**, a well-established polymethyl methacrylate (PMMA) based reline material, against other commercially available hard reline alternatives. This analysis is supported by a synthesis of experimental data from multiple in-vitro studies, focusing on key performance indicators crucial for clinical success and patient satisfaction.

Material Composition Overview

Hard denture reline materials are primarily categorized based on their chemical composition, which significantly influences their handling characteristics, physical properties, and biocompatibility.

- **Truliner® (Original):** This is a traditional, self-curing, chairside hard reline material with a composition based on polymethyl methacrylate (PMMA).[1] It is known for creating a strong, permanent bond with the denture base.[2][3] A "New **Truliner®**" formulation is also available, which is based on polyethyl methacrylate (PEMA) and is designed to have a lower exothermic reaction during curing.[4]

- Kooliner™: This is a hard, chairside reliner formulated to generate low exothermic heat, enhancing patient comfort during the intraoral curing process.[5][6]
- Tokuyama® Rebase II: This is a chairside hard denture reline material that boasts improved polishability, lower heat generation, and high mechanical strengths.[7]
- GC Reline™ Hard: This is a methyl methacrylate-free, self-curing reline material, which reduces both exothermic heat and odor, aiming for greater patient acceptance and safety.[8][9]
- Ufi Gel® Hard C: This is a polymethacrylate-based, hard relining material that is also methylmethacrylate-free, promoting biocompatibility.[10][11] It is available in a cartridge delivery system for automated mixing.[10][11]

Quantitative Performance Analysis

The clinical performance of a hard reline material is multifactorial. The following tables summarize key physical properties of **Truliner®** and its competitors, synthesized from various research studies. It is important to note that direct comparisons can be challenging due to variations in experimental protocols across different studies.

Table 1: Comparative Bond Strength of Hard Reline Materials

Material	Bond Type	Bond Strength (MPa)	Test Method
Original Truliner® (PMMA-based)	Tensile	Control in study[12]	Tensile Test[12]
Kooliner™	Shear	Not specified in study[13]	Shear Bond Test[13]
Tensile	Lower than hard lab reline[14]	Tensile Test[14]	
Tokuyama® Rebase II	Tensile	Lower in printed vs. milled/injected bases[14]	Tensile Test[14]
GC Reline™ Hard	Tensile	4.88 ± 0.03[3]	Tensile Test[3]
Shear	7.80 ± 0.3[3]	Shear Bond Test[3]	
Ufi Gel® Hard C	Tensile	6.49 ± 0.08[3]	Tensile Test[3]
Shear	16.19 ± 0.1[3]	Shear Bond Test[3]	

Table 2: Water Sorption and Solubility of Hard Reline Materials

Material	Water Sorption (µg/mm³)	Water Solubility (µg/mm³)	Standard
PMMA-based (General)	Meets ISO 20795-1[15]	Meets ISO 20795-1[15]	ISO 20795-1:2013[15]
PEMA-based (General)	Generally higher than PMMA[14]	Generally higher than PMMA[14]	ISO 20795-1:2013[14]
Kooliner™	Not specified	Not specified	
Tokuyama® Rebase II	Not specified	Not specified	
GC Reline™ Hard	Not specified	Not specified	
Ufi Gel® Hard C	Not specified	Not specified	

Table 3: Hardness and Color Stability of Hard Reline Materials

Material	Hardness (VHN/Rockwell)	Color Stability (ΔE^*)
Original Truliner® (PMMA-based)	Not specified	Not specified
New Truliner®	Lower than heat-cured acrylic ^[16]	Generally good
Kooliner™	VHN increases with dry storage, decreases with water immersion	Poorer stain resistance than Tokuso Rebase Fast Set
Tokuyama® Rebase II	Not specified	Most color stable in a clinical study
GC Reline™ Hard	Not specified	Not specified
Ufi Gel® Hard C	Not specified	Good color stability ^[11]

Experimental Protocols

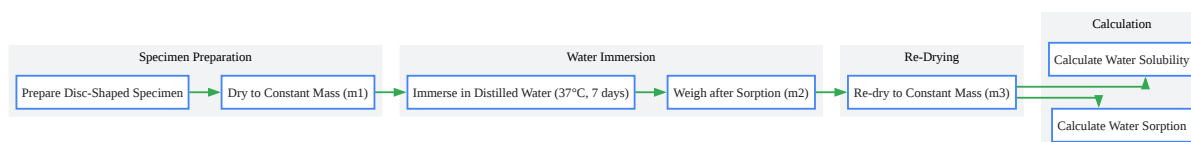
The data presented in this guide is based on established experimental methodologies designed to simulate clinical conditions and provide standardized, comparable results.

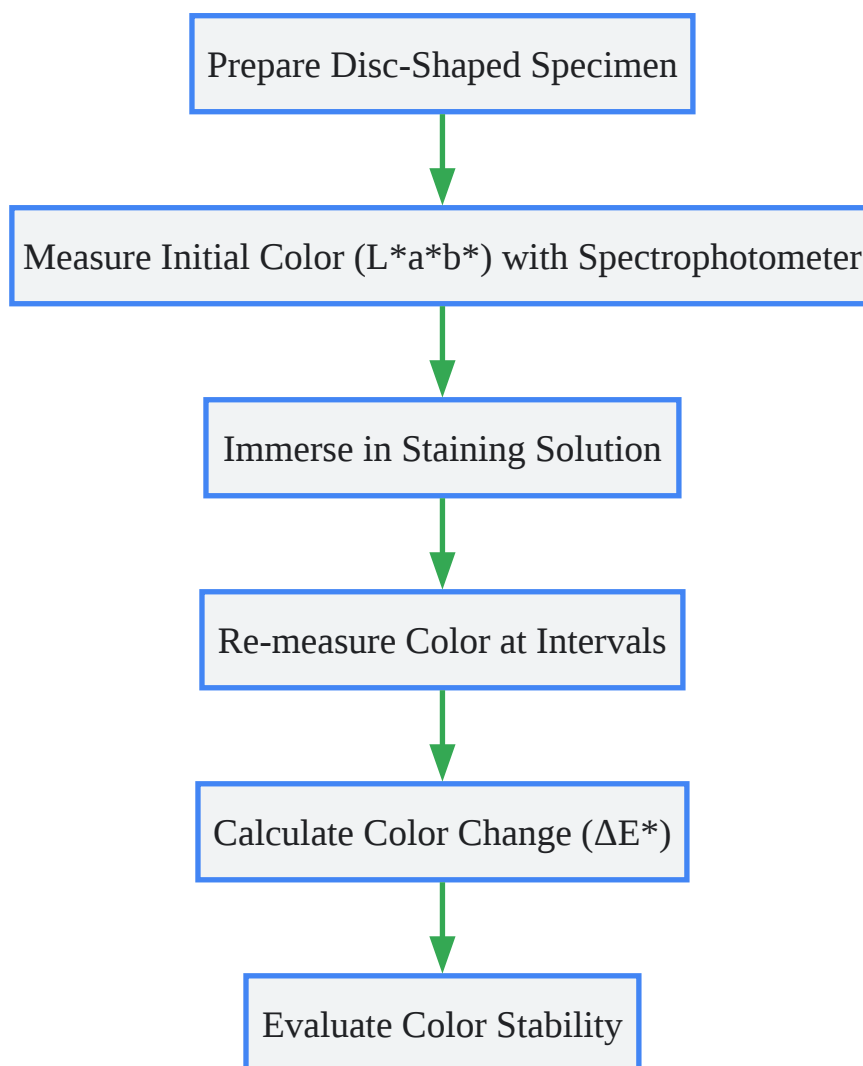
Bond Strength Testing

Bond strength is a critical determinant of the longevity of a reline, indicating the adhesion between the reline material and the denture base.

- Protocol:
 - Denture base specimens are fabricated from a standard PMMA material.
 - A section of the specimen is cut away, and the surface is prepared according to the manufacturer's instructions for the reline material.
 - The hard reline material is applied to the prepared surface and allowed to cure.

- The bonded specimens are then subjected to either a tensile or shear force using a universal testing machine until failure occurs.
- The force at which the bond fails is recorded and calculated in Megapascals (MPa).





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